

# A Technical Guide to the Synthesis and Characterization of 5-Ketoazelaic Acid

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## Compound of Interest

Compound Name: 5-Oxoazelaic acid

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This document provides a comprehensive overview of 5-ketoazelaic acid (also known as 5-oxononanedioic acid), with a focus on its synthesis via the ozonolysis of oleic acid, detailed experimental protocols, and its physicochemical properties. While not discovered as a singular, isolated event, its identification arises from the well-established oxidative cleavage of unsaturated fatty acids. This guide serves as a technical resource for obtaining and characterizing this dicarboxylic acid for research and development purposes.

## Introduction

5-Ketoazelaic acid is a dicarboxylic acid containing a ketone functional group. Its structure is of interest to researchers in fields such as polymer chemistry, as a potential monomer, and in biomedical research, given its relationship to azelaic acid, a compound with known therapeutic properties. The most common route to 5-ketoazelaic acid and related dicarboxylic acids is through the oxidative cleavage of the double bond in oleic acid, a ubiquitous monounsaturated fatty acid.<sup>[1][2]</sup> Ozonolysis is the most established industrial method for this transformation, yielding a mixture of products including azelaic acid, pelargonic acid, and oxo-acids like 5-ketoazelaic acid (in its tautomeric form, 9-oxononanoic acid).<sup>[3][4]</sup>

## Physicochemical and Spectroscopic Data

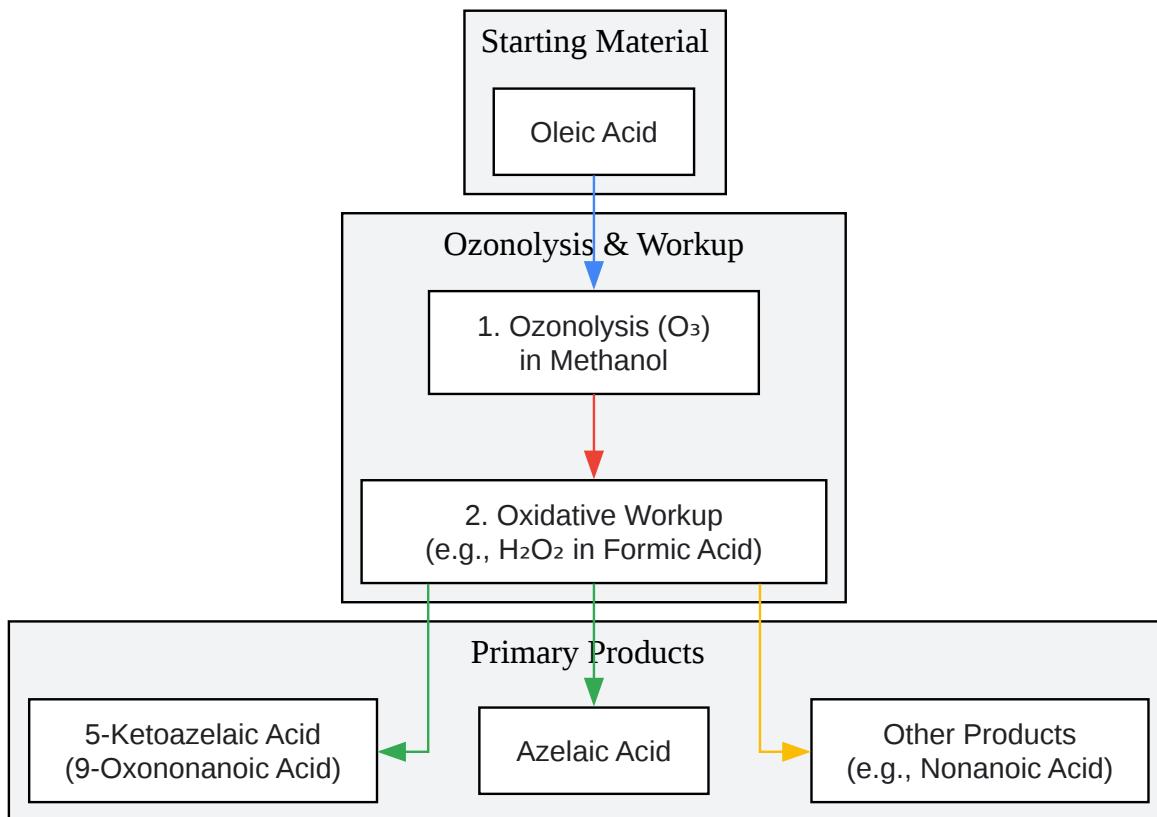
The fundamental properties of 5-ketoazelaic acid are summarized below. This data is critical for its identification, purification, and application in further research.

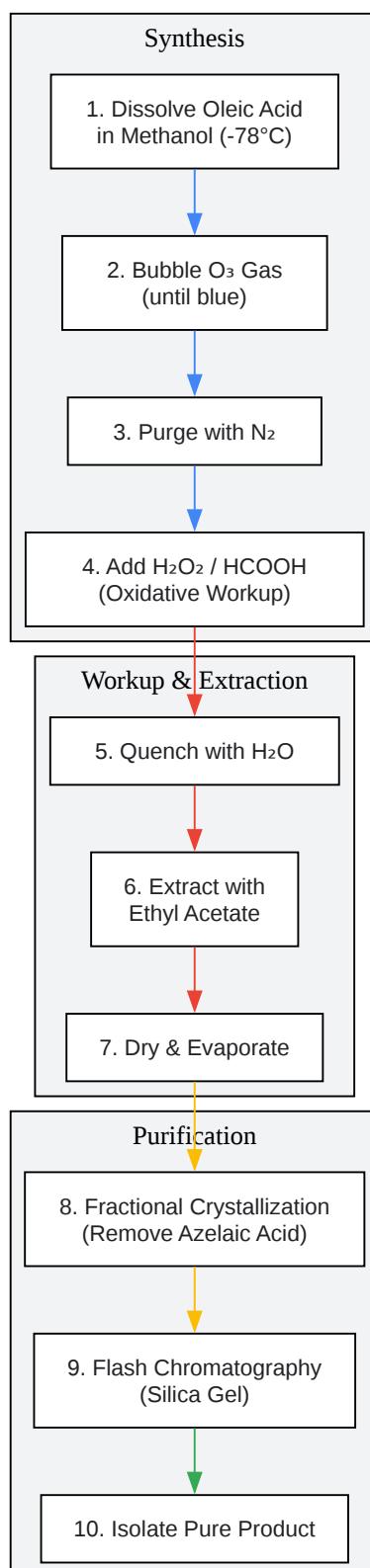
Property	Value	Reference
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Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	<a href="#">[5]</a>
Molecular Weight	202.20 g/mol	
Melting Point	107-109 °C	<a href="#">[5]</a>
Boiling Point (Predicted)	463.3 ± 20.0 °C	<a href="#">[5]</a>
Density (Predicted)	1.236 ± 0.06 g/cm <sup>3</sup>	<a href="#">[5]</a>
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## Synthesis via Ozonolysis of Oleic Acid

The primary method for producing 5-ketoazelaic acid is through the ozonolysis of oleic acid. This process involves the cleavage of the C=C double bond by ozone, followed by a workup procedure that determines the final products. An oxidative workup is required to convert the intermediates into carboxylic acids.

The ozonolysis of oleic acid proceeds through a molozonide intermediate, which rearranges to a Criegee intermediate. The subsequent reaction and workup steps lead to the formation of various products, including 5-ketoazelaic acid (as 9-oxononanoic acid) and azelaic acid.



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